Physicochemical Properties of N-Acetylisonipecotic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*1-Acetyl-4-phenylpiperidine-4-carboxylic acid*
CAS No.:	*852218-14-5*
Cat. No.:	*B3387794*

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Executive Summary

N-Acetylisonipecotic acid (CAS: 25503-90-6), also known as 1-acetylpiperidine-4-carboxylic acid, is a critical heterocyclic building block in medicinal chemistry.[1][2][3] Structurally composed of a piperidine ring functionalized with an N-acetyl group and a C4-carboxylic acid, it serves as a robust scaffold for designing peptidomimetics and small-molecule inhibitors.

This guide provides a comprehensive technical analysis of its physicochemical profile, synthesis pathways, and analytical characterization, designed for researchers optimizing lead compounds in neuropharmacology (GABA uptake inhibitors) and virology (CCR5 antagonists).

Chemical Identity & Structural Analysis

The compound exhibits distinct conformational properties due to the restricted rotation of the N-acetyl amide bond, often resulting in rotamers observable in NMR spectroscopy at ambient temperatures.

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Parameter	Technical Detail
IUPAC Name	1-Acetylpiperidine-4-carboxylic acid
Common Synonyms	N-Acetylisonipecotic acid; Ac-DL-Inp-OH; 1-Acetyl-4-piperidinecarboxylic acid
CAS Registry Number	25503-90-6
Molecular Formula	
Molecular Weight	171.19 g/mol
SMILES	CC(=O)N1CCC(CC1)C(=O)O
InChI Key	WFCLWJHOKCQYOQ-UHFFFAOYSA-N
Structural Class	N-acyl piperidine; Non-proteinogenic amino acid derivative

Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models essential for formulation and ADME prediction.

Core Properties Table

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Property	Value / Range	Source/Notes
Appearance	White to off-white crystalline solid	Experimental [1][2]
Melting Point	180 – 184 °C	Experimental (Sigma-Aldrich) [2]
Boiling Point	~366 °C (Predicted)	Computed (EPA) [3]
Density	~1.16 g/cm³	Predicted [3]
Solubility (Water)	Soluble (>10 mg/mL)	Polar functionality facilitates aqueous solubility
Solubility (Organic)	Soluble in DMSO, Methanol, Ethanol	Limited solubility in non-polar ethers/hexanes
pKa (Acidic)	4.44 ± 0.10	Carboxylic acid deprotonation [3]
LogP (Octanol/Water)	-0.30 to 0.33	Hydrophilic; indicates low lipophilicity [1][3]
Polar Surface Area (PSA)	57.6 Å²	Favorable for membrane permeability
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors	Lipinski Rule of 5 compliant

Solubility & Formulation Insight

N-Acetylisonipecotic acid is amphiphilic but predominantly hydrophilic due to the carboxylic acid and amide moieties.

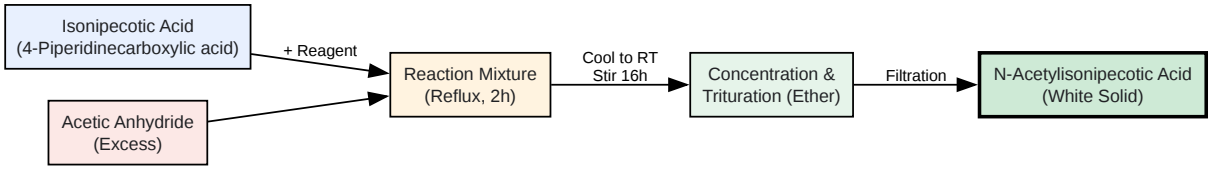
- Aqueous Buffer: Highly soluble at pH > 5.0 (above pKa).
- Organic Synthesis: For coupling reactions, use polar aprotic solvents like DMF or DCM (with base).

Synthesis & Manufacturing Protocol

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The synthesis of N-acetylisonipecotic acid is a classic acetylation of isonipecotic acid (4-piperidinecarboxylic acid). The reaction is typically driven by acetic anhydride, serving as both reagent and solvent.

Synthesis Pathway Diagram



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Figure 1: Industrial synthesis workflow via acetylation of isonipecotic acid.

Bench-Scale Protocol

Objective: Synthesis of 100g batch.

- Reagents: Mix 100 g of 4-piperidinecarboxylic acid with 400 mL of acetic anhydride in a round-bottom flask equipped with a condenser.
- Reaction: Heat the mixture to reflux for 2 hours. The suspension will clarify as the product forms.
- Equilibration: Remove heat and allow the mixture to stir at room temperature overnight (approx. 16 hours) to ensure complete conversion and initial crystallization.
- Workup:
  - Concentrate the reaction mixture under reduced pressure (rotary evaporator) to remove excess acetic anhydride and acetic acid byproduct.
  - Trituration: Add Ethyl Ether to the residue and grind/stir vigorously to induce precipitation of the product.
- Isolation: Filter the white solid, wash with cold ether, and dry under vacuum.

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- Yield: Typically >90%.
- Validation: Check Melting Point (Target: 180-184 °C) [4][5].

Analytical Characterization

Validating the identity and purity of N-acetylisonipecotic acid requires specific analytical methods due to its lack of strong UV chromophores (only weak absorbance from the amide/acid).

HPLC Method (Reverse Phase)

- Column: C18 or C8 Reverse Phase (e.g., Newcrom R1).
- Mobile Phase: Acetonitrile (MeCN) : Water : Phosphoric Acid (or Formic acid for MS).[4][5]
- Detection: UV at 210 nm (monitor amide bond absorption).
- Retention: The compound is polar; expect early elution unless ion-pairing agents or high aqueous phases are used [6].

Spectroscopic Profile

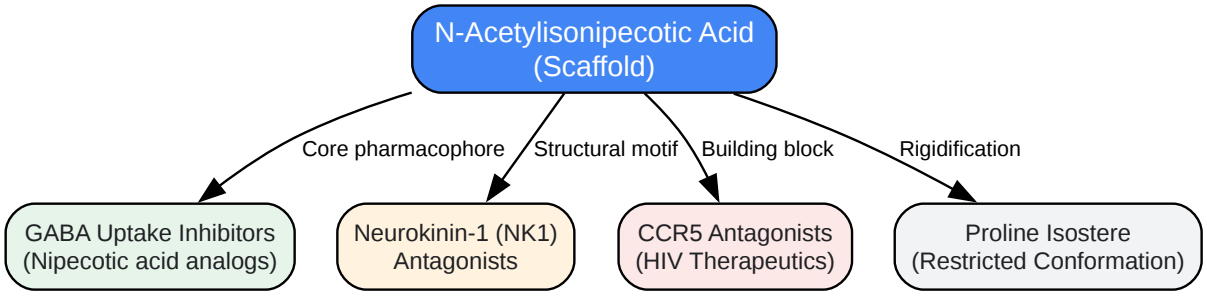
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Method	Expected Signals / Features
1H NMR (CDCl3/D2O)	2.0-2.1 ppm: Singlet (3H,). 1.5-4.5 ppm: Multiplets for piperidine ring protons. Note: Signals often appear doubled or broadened due to restricted rotation around the N-C(O) bond (rotamers). >11.0 ppm: Broad singlet (COOH).
IR (Infrared)	1700-1730 cm^{-1}: Strong C=O stretch (Carboxylic acid).1600-1650 cm^{-1}: C=O stretch (Amide I).2500-3300 cm^{-1}: Broad O-H stretch (Carboxylic acid dimer).
Mass Spectrometry	m/z 172 $[M+H]^+$ (ESI Positive).m/z 170 $[M-H]^-$ (ESI Negative).

Applications in Drug Discovery

N-Acetylisonipecotic acid acts as a bioisostere for proline and other amino acids, influencing the pharmacokinetic properties of peptide-based drugs.

Pharmacophore Utility Diagram



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Figure 2: Therapeutic areas utilizing the N-acetylisonipecotic acid scaffold.

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Key Therapeutic Roles

- GABAergic System: Derivatives of isonipecotic acid are potent inhibitors of GABA uptake. The N-acetyl group modifies lipophilicity, allowing for blood-brain barrier (BBB) penetration optimization [7].
- NK1 Antagonists: Used in the synthesis of compounds targeting the Neurokinin-1 receptor, relevant for treating chemotherapy-induced nausea and depression [2].
- Viral Entry Inhibition: The scaffold appears in CCR5 antagonists, blocking HIV entry into host cells.

Stability & Safety (MSDS Highlights)

- Storage: Store at room temperature (15-25 °C) in a dry, well-ventilated area. Keep container tightly closed to prevent moisture absorption.[6]
- Reactivity: Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases.
- GHS Classification:
  - Signal Word: Warning.
  - Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
  - PPE: Wear nitrile gloves and safety goggles. Work within a fume hood to avoid dust inhalation [8][9].

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